

An In-depth Technical Guide to 4-Chloro-2-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-nitrobenzoic acid

Cat. No.: B146358

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-2-nitrobenzoic acid is a substituted aromatic carboxylic acid that serves as a crucial intermediate in the synthesis of a variety of organic compounds, particularly in the pharmaceutical and dye industries. Its chemical structure, featuring a carboxylic acid group, a nitro group, and a chlorine atom on a benzene ring, imparts unique reactivity that makes it a versatile building block for more complex molecules. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **4-chloro-2-nitrobenzoic acid**.

Chemical Structure and Identification

4-Chloro-2-nitrobenzoic acid is a benzene derivative with three substituents: a chlorine atom at position 4, a nitro group at position 2, and a carboxylic acid group at position 1.

Molecular Structure:

Caption: Chemical structure of **4-Chloro-2-nitrobenzoic acid**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-chloro-2-nitrobenzoic acid[1][2]
Synonyms	2-Nitro-4-chlorobenzoic acid[1][2][3]
CAS Number	6280-88-2[1][2][3][4]
Molecular Formula	C7H4ClNO4[1][2][3][4]
Molecular Weight	201.56 g/mol [2][4]
InChI	InChI=1S/C7H4ClNO4/c8-4-1-2-5(7(10)11)6(3-4)9(12)13/h1-3H,(H,10,11)[1][2][4]
InChIKey	JAHIPDTWWVYVRV-UHFFFAOYSA-N[1][4]
SMILES	C1=CC(=C(C=C1Cl))--INVALID-LINK--[O-])C(=O)O[2]
EC Number	228-483-5[3][4]

Physicochemical Properties

A summary of the key physicochemical properties of **4-Chloro-2-nitrobenzoic acid** is presented in the table below. These properties are essential for designing synthetic routes, purification procedures, and for understanding its behavior in various chemical and biological systems.

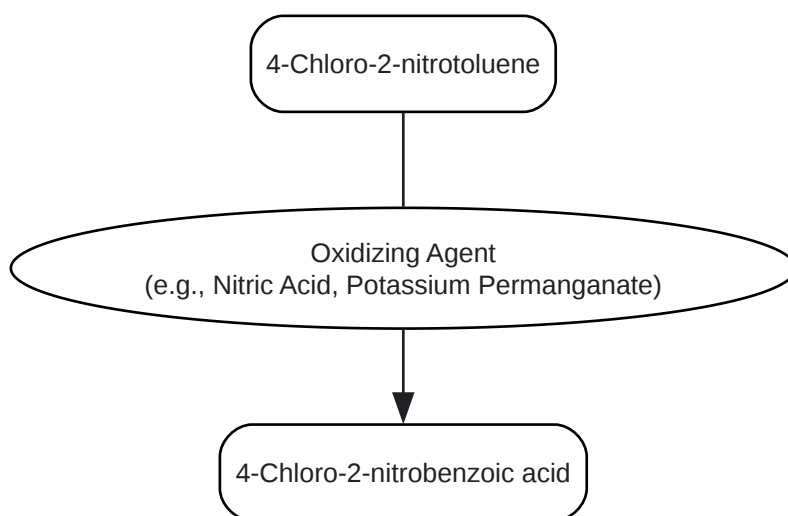
Table 2: Physicochemical Properties

Property	Value
Appearance	Slightly yellow powder or crystals[3][5][6]
Melting Point	139 - 146 °C[3][5][6][7][8]
Boiling Point	357 °C at 760 mmHg[6][8]
Solubility	Very soluble in water[3]. Soluble in organic solvents.
pKa	1.97[3]
Density	1.5 g/cm ³ [6]
Flash Point	169.7 °C[8]
Vapor Pressure	1.03E-05 mmHg at 25°C[8]

Synthesis of 4-Chloro-2-nitrobenzoic Acid

The most common method for the synthesis of **4-chloro-2-nitrobenzoic acid** is through the oxidation of 4-chloro-2-nitrotoluene.

Synthesis Pathway:



[Click to download full resolution via product page](#)

Caption: General synthesis pathway for **4-Chloro-2-nitrobenzoic acid**.

Experimental Protocol: Oxidation of 4-chloro-2-nitrotoluene with Nitric Acid

This protocol describes a common laboratory-scale synthesis of **4-chloro-2-nitrobenzoic acid**.

Materials:

- 4-chloro-2-nitrotoluene
- Concentrated nitric acid (65%)
- Concentrated sulfuric acid (75%)
- Vanadium pentoxide (catalyst)
- Chlorobenzene (for recrystallization)
- Ice
- Distilled water

Equipment:

- Three-necked round-bottom flask (1000 mL)
- Thermometer
- Reflux condenser
- Dropping funnel
- Stirrer
- Heating mantle
- Vacuum filtration apparatus

- Beakers and other standard laboratory glassware

Procedure:

- In a 1000 mL three-necked flask, combine 100 g of 4-chloro-2-nitrotoluene and 20 g of vanadium pentoxide.
- Carefully add 740 g of a 75% sulfuric acid solution to the flask.
- Set up the apparatus with a stirrer, thermometer, reflux condenser, and a dropping funnel.
- Begin stirring and heat the mixture to the desired reaction temperature.
- Slowly add 110 mL of 65% concentrated nitric acid to the reaction mixture through the dropping funnel over a period of 11 hours.
- After the addition is complete, continue stirring and maintain the temperature for an additional hour to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature and pour it slowly over a large volume of ice-water with constant stirring to precipitate the crude product.
- Collect the crude **4-chloro-2-nitrobenzoic acid** by vacuum filtration and wash the solid with cold distilled water.
- Recrystallize the crude product from chlorobenzene to obtain a purified white crystalline powder.
- Dry the purified product in a vacuum oven at 50°C.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural confirmation and purity assessment of **4-chloro-2-nitrobenzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy:

- **Experimental Protocol:** A ^1H NMR spectrum is typically recorded on a 300 or 400 MHz spectrometer. A sample of **4-chloro-2-nitrobenzoic acid** is dissolved in a deuterated solvent such as deuteriochloroform (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6). Tetramethylsilane (TMS) is commonly used as an internal standard.
- **Expected Spectrum:** The aromatic region of the ^1H NMR spectrum will show signals corresponding to the three protons on the benzene ring. The chemical shifts and coupling patterns of these protons are indicative of their positions relative to the electron-withdrawing nitro and carboxylic acid groups and the chlorine atom.

^{13}C NMR Spectroscopy:

- **Experimental Protocol:** A ^{13}C NMR spectrum is recorded on the same instrument as the ^1H NMR. Due to the lower natural abundance of ^{13}C , a larger number of scans is typically required.
- **Expected Spectrum:** The spectrum will show seven distinct signals corresponding to the seven carbon atoms in the molecule. The chemical shifts of the aromatic carbons will be influenced by the attached substituents, and the carbonyl carbon of the carboxylic acid will appear at a characteristic downfield shift.

Infrared (IR) Spectroscopy

- **Experimental Protocol:** An IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or analyzed as a thin film on a salt plate (e.g., NaCl).
- **Expected Spectrum:** The IR spectrum will exhibit characteristic absorption bands for the functional groups present in the molecule. Key expected absorptions include:
 - A broad O-H stretch from the carboxylic acid group (around 3000 cm^{-1}).
 - A strong C=O stretch from the carboxylic acid group (around 1700 cm^{-1}).
 - Asymmetric and symmetric N-O stretches from the nitro group (around 1530 and 1350 cm^{-1}).

- C-Cl stretch (in the fingerprint region).
- C-H stretches and bends from the aromatic ring.

Mass Spectrometry (MS)

- **Experimental Protocol:** Mass spectra can be obtained using various ionization techniques such as Electron Ionization (EI) or Electrospray Ionization (ESI). For EI-MS, the sample is introduced into the mass spectrometer where it is bombarded with high-energy electrons. For ESI-MS, the sample is dissolved in a suitable solvent and introduced into the mass spectrometer through a capillary.
- **Expected Spectrum:** The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (201.56 g/mol). The isotopic pattern of the molecular ion peak will show a characteristic $M+2$ peak with approximately one-third the intensity of the M^+ peak, which is indicative of the presence of a chlorine atom. Fragmentation patterns can also provide further structural information.

Safety and Handling

4-Chloro-2-nitrobenzoic acid should be handled with appropriate safety precautions in a well-ventilated area.

- **Hazards:** It is classified as an irritant and may cause skin, eye, and respiratory irritation.
- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including gloves, safety goggles, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible substances such as strong bases and oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, synthesis, and analysis of **4-chloro-2-nitrobenzoic acid**. The information presented is intended to be a valuable resource for researchers, scientists, and drug development

professionals working with this important chemical intermediate. The provided experimental protocols offer a starting point for the synthesis and characterization of this compound in a laboratory setting. As with any chemical, proper safety procedures should always be followed when handling **4-chloro-2-nitrobenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 4-Chloro-2-nitrobenzoic acid [webbook.nist.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 4-Chloro-2-nitrobenzoic acid(6280-88-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. reddit.com [reddit.com]
- 6. fishersci.com [fishersci.com]
- 7. quora.com [quora.com]
- 8. 4-Chloro-2-nitrobenzoic acid synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-2-nitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146358#chemical-structure-of-4-chloro-2-nitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com